

Essential Safety and Operational Guide for Handling Baicalein

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Compound of Interest

Compound Name: Baicalein

Cat. No.: B1667712

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Baicalein**. The following procedures ensure the safe handling, storage, and disposal of this compound, minimizing risks and ensuring a secure laboratory environment.

Hazard Assessment

Baicalein is a flavone originally isolated from the roots of *Scutellaria baicalensis*.^{[1][2]} While some safety data sheets (SDS) do not classify it as a hazardous substance, others indicate that it can cause skin, eye, and respiratory system irritation.^{[3][4][5][6]} Given the conflicting information, it is prudent to handle **Baicalein** as a potentially hazardous chemical.^[7] It is a combustible solid, and fine dust particles may form explosive mixtures with air.^[3]

Key Physical and Chemical Properties:

Property	Value	Source
Appearance	Yellow crystalline solid	[7]
Molecular Formula	C15H10O5	[2]
Molar Mass	270.240 g·mol ⁻¹	[2]
Melting Point	256 - 271 °C (493 - 520 °F)	
Solubility	Soluble in ethanol, DMSO, and dimethyl formamide (DMF). Sparingly soluble in aqueous buffers.	[7]

Personal Protective Equipment (PPE)

Consistent use of appropriate PPE is mandatory to prevent direct contact and inhalation.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or tightly fitting safety goggles.[8][9]	To protect against dust particles and splashes.
Skin Protection	Impervious gloves (e.g., nitrile) and a lab coat.[8][9] Fire/flammable resistant clothing is also recommended.[8]	To prevent skin contact, irritation, and potential absorption through abrasions. [3]
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or P1 filter) is required when handling the powder form or when dust generation is likely.	To prevent respiratory tract irritation from inhaling fine particles.[3][4]

Safe Handling and Operational Plan

Step 1: Preparation and Engineering Controls

- Ventilation: Always handle **Baicalein** in a well-ventilated area.[8][9] A chemical fume hood is recommended, especially when weighing or transferring the powder.
- Pre-use Inspection: Before handling, examine skin for any cuts or abrasions and ensure they are suitably protected.[3]
- Emergency Equipment: Ensure an eyewash station and safety shower are readily accessible.[5][10]

Step 2: Handling the Compound

- Avoid Dust Formation: Handle the solid carefully to avoid generating dust.[8][9]
- Grounding: Use non-sparking tools and take precautionary measures against static discharge, as dust clouds can be explosive.[3][9]
- Solution Preparation: When dissolving **Baicalein**, add the solid to the solvent slowly. For maximum solubility in aqueous buffers, first dissolve it in an organic solvent like DMF and then dilute with the aqueous buffer.[7]
- Hygiene: Wash hands thoroughly after handling the compound, even if gloves were worn.[5][7] Do not eat, drink, or smoke in the handling area.[10]

Step 3: Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[8][9][11]
- Conditions: For long-term storage, keep at -20°C.[7] Protect from light.
- Incompatibilities: Store away from incompatible materials and foodstuff containers.[9]

Emergency Procedures

Emergency Situation	Procedural Steps
Spill	Minor Spill:1. Clean up spills immediately.[3]2. Avoid breathing dust and contact with skin and eyes.[3]3. Collect the material and place it in a suitable container for disposal.[9]Major Spill:1. Evacuate personnel from the area.[8][9]2. Alert emergency responders.[3]3. Wear appropriate PPE, including respiratory protection, before entering the area.[3][9]
Fire	Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[8] [9]Protective Actions: Firefighters should wear self-contained breathing apparatus.[8] Prevent fire-extinguishing water from entering drains or surface water.
First Aid	Inhalation: Move the person to fresh air.[8] If breathing is difficult, seek medical attention. [11]Skin Contact: Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water.[9]Eye Contact: Rinse cautiously with water for several minutes. [8] Remove contact lenses if present and easy to do. Continue rinsing.[8] If irritation persists, get medical help.[4][5]Ingestion: Rinse mouth with water.[9] Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.

Disposal Plan

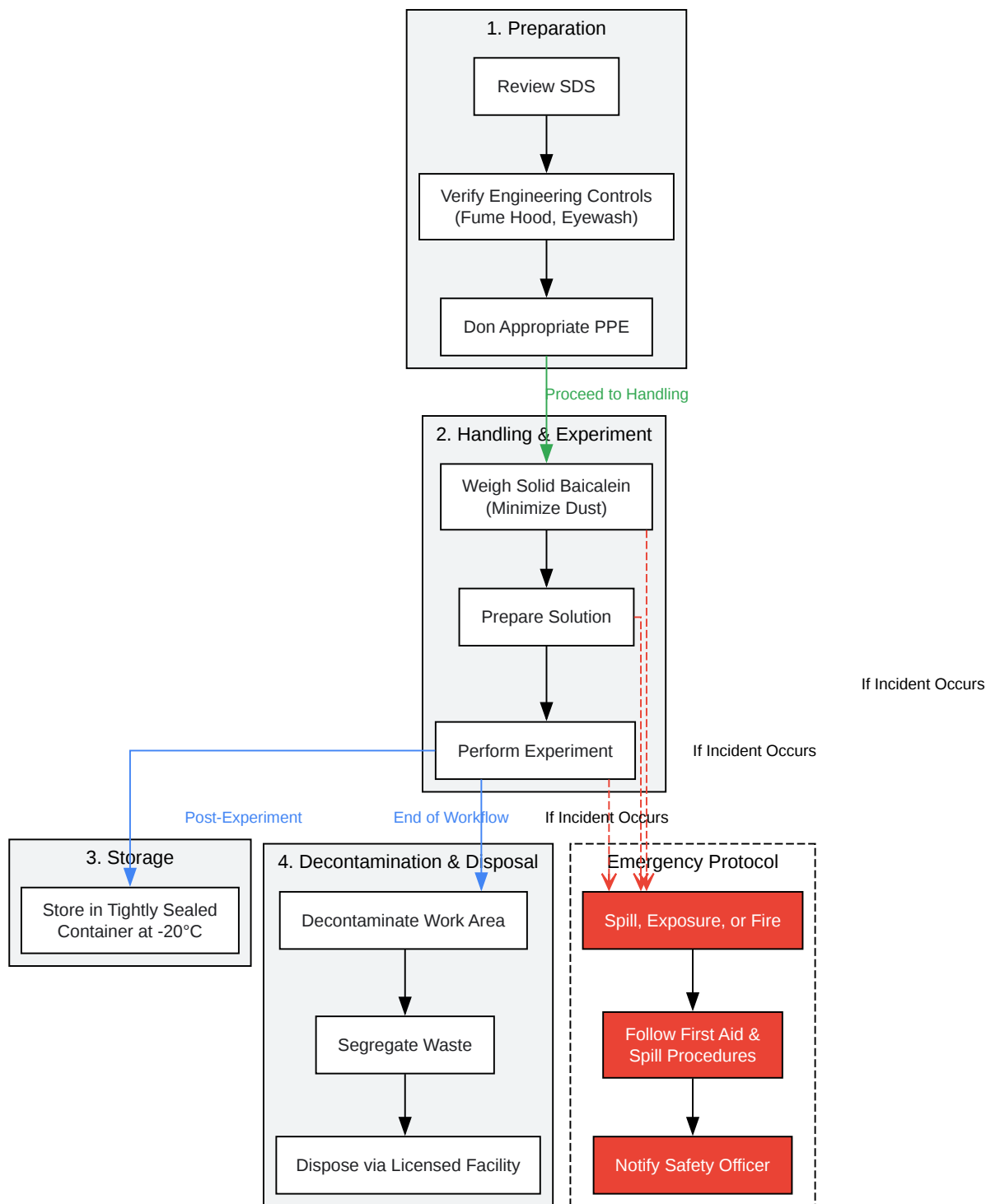
Dispose of **Baicalein** and its containers in accordance with all applicable local, regional, and national regulations.[5][8]

- Waste Chemical: Do not mix with other waste. The material may be sent to a licensed chemical destruction plant.[9]

- Contaminated Containers: Handle uncleaned containers as you would the product itself.
- Environmental Precautions: Do not allow the product to enter drains, sewers, or waterways.

[9]

Workflow for Safe Handling of Baicalein



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Caption: Logical workflow for the safe handling of **Baicalein**.

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